

# Dose-response comparison of 4alpha-Phorbol and other TRPV4 modulators

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## Compound of Interest

Compound Name: 4alpha-Phorbol

Cat. No.: B3422648

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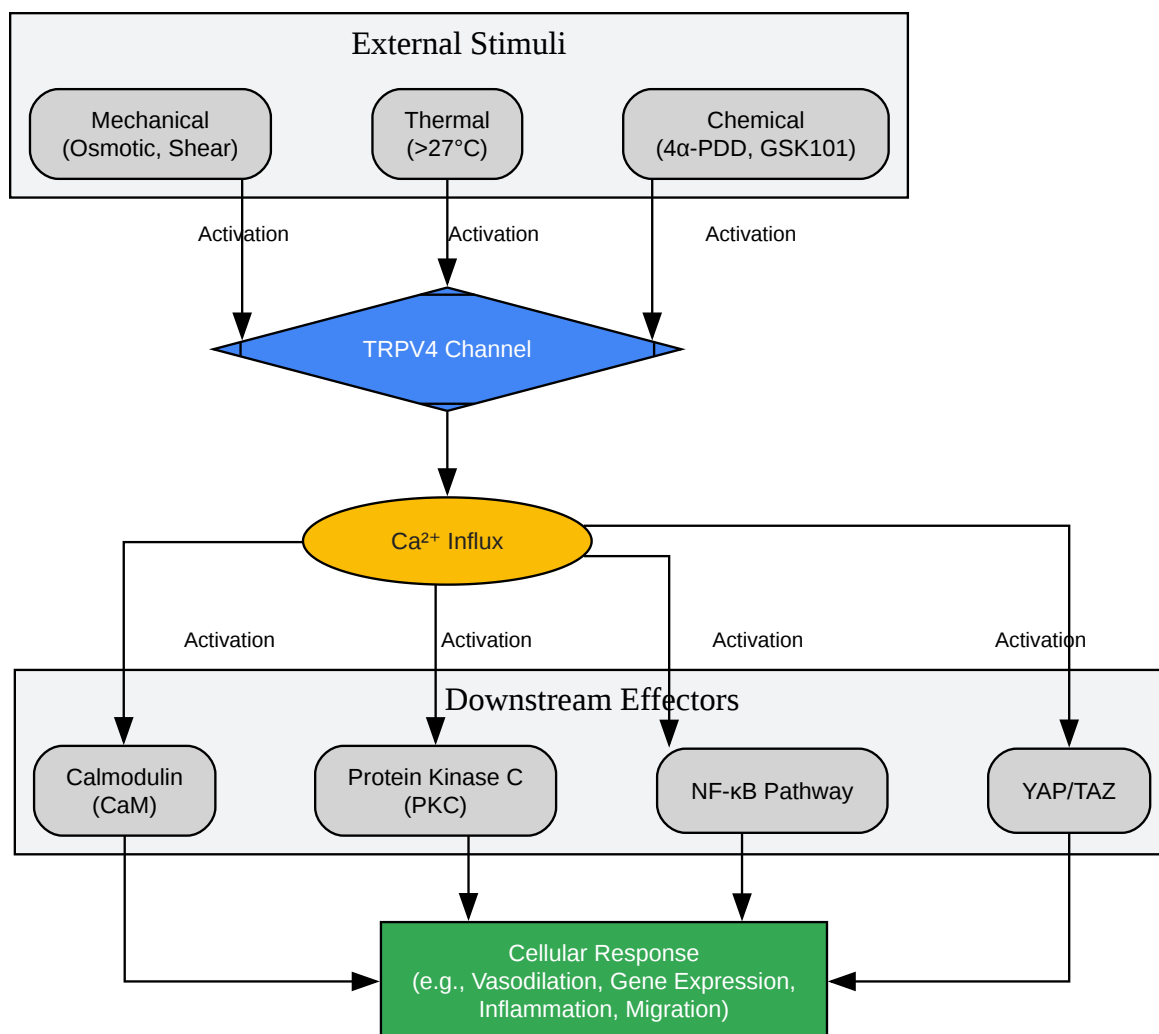
## The TRPV4 Channel: A Multi-Modal Signal Integrator

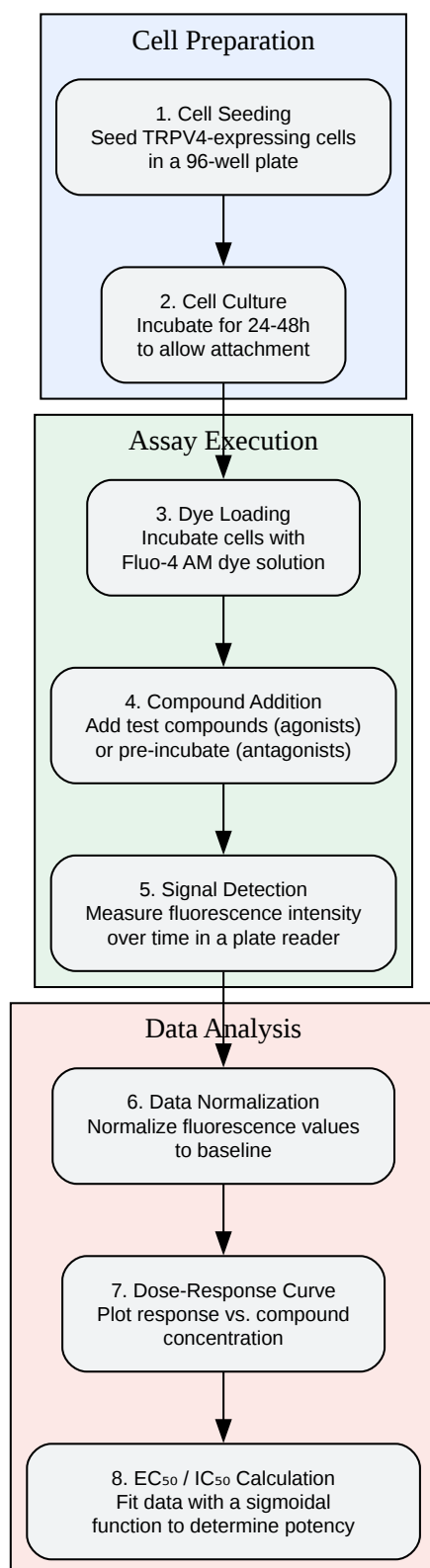
TRPV4 is a calcium-permeable cation channel expressed in a wide range of tissues, including the vascular endothelium, lungs, kidneys, skin, and sensory neurons.[1] Its activation initiates an influx of  $\text{Ca}^{2+}$ , a crucial second messenger that triggers a cascade of downstream signaling events.[4][5] The channel's ability to respond to a variety of stimuli highlights its role as a cellular sensor.

### Key Activation Modalities:

- **Mechanical Stimuli:** Responds to changes in cell volume due to osmotic stress and direct mechanical forces like fluid shear stress.[1][6][7]
- **Thermal Stimuli:** Activated by temperatures in the warm range, typically between 27–35°C.[1][8]
- **Endogenous Ligands:** Activated by arachidonic acid and its metabolites, such as epoxyeicosatrienoic acids (EETs).[1][6]
- **Exogenous Ligands:** Modulated by synthetic small molecules, including phorbol esters and other potent agonists and antagonists.[1]

The activation of TRPV4 leads to a localized increase in intracellular calcium, which can then engage various signaling pathways involving calmodulin, protein kinase C (PKC), and transcription factors like NF- $\kappa$ B, ultimately influencing cellular function.<sup>[1][9][10]</sup>





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